

Lancotrione: A Technical Guide to its Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lancotrione

Cat. No.: B608446

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Lancotrione is a triketone herbicide that has garnered attention for its efficacy in controlling a range of weeds.[1][2] This technical guide provides a comprehensive overview of the core physical and chemical properties of **Lancotrione** and its sodium salt, designed to support research, development, and formulation activities.

Core Chemical and Physical Data

Lancotrione is chemically known as 2-{2-chloro-3-[2-(1,3-dioxolan-2-yl)ethoxy]-4-(methylsulfonyl)benzoyl}-3-hydroxycyclohex-2-en-1-one.[3] It is often used in its sodium salt form, **Lancotrione**-sodium.[2][4] The fundamental physicochemical properties of both forms are summarized below. It is important to note that while some properties have been computationally predicted, experimentally determined values for several parameters are not readily available in public literature.

Table 1: Key Identifiers and Molecular Properties of Lancotrione

Property	Value	Source
IUPAC Name	2-[2-chloro-3-[2-(1,3-dioxolan-2-yl)ethoxy]-4-methylsulfonylbenzoyl]cyclohexane-1,3-dione	[1][5]
CAS Number	1486617-21-3	[1][3][6]
Molecular Formula	C ₁₉ H ₂₁ ClO ₈ S	[1][3][5][6][7]
Molecular Weight	444.88 g/mol	[1][6][7]
Canonical SMILES	<chem>CS(=O)(=O)C1=C(C(=C(C=C1)C(=O)C2C(=O)CCCC2=O)Cl)OCCC3OCCO3</chem>	[1]
InChI Key	YYRPFCKCSGLKJS-UHFFFAOYSA-N	[1][3]

Table 2: Key Identifiers and Molecular Properties of Lancotrione-sodium

Property	Value	Source
IUPAC Name	sodium;2-[2-chloro-3-[2-(1,3-dioxolan-2-yl)ethoxy]-4-methylsulfonylbenzoyl]-3-oxocyclohexen-1-olate	[8]
CAS Number	1486617-22-4	[4][8][9][10]
Molecular Formula	C ₁₉ H ₂₀ ClNaO ₈ S	[4][9][10]
Molecular Weight	466.87 g/mol	[9]
Canonical SMILES	<chem>CS(=O)(=O)C1=C(C(=C(C=C1)C(=O)C2=C(CCCC2=O)[O-])Cl)OCCC3OCCO3.[Na+]</chem>	[9][10]
InChI Key	NVRCUTOGBXRVOU-UHFFFAOYSA-M	[4][8]

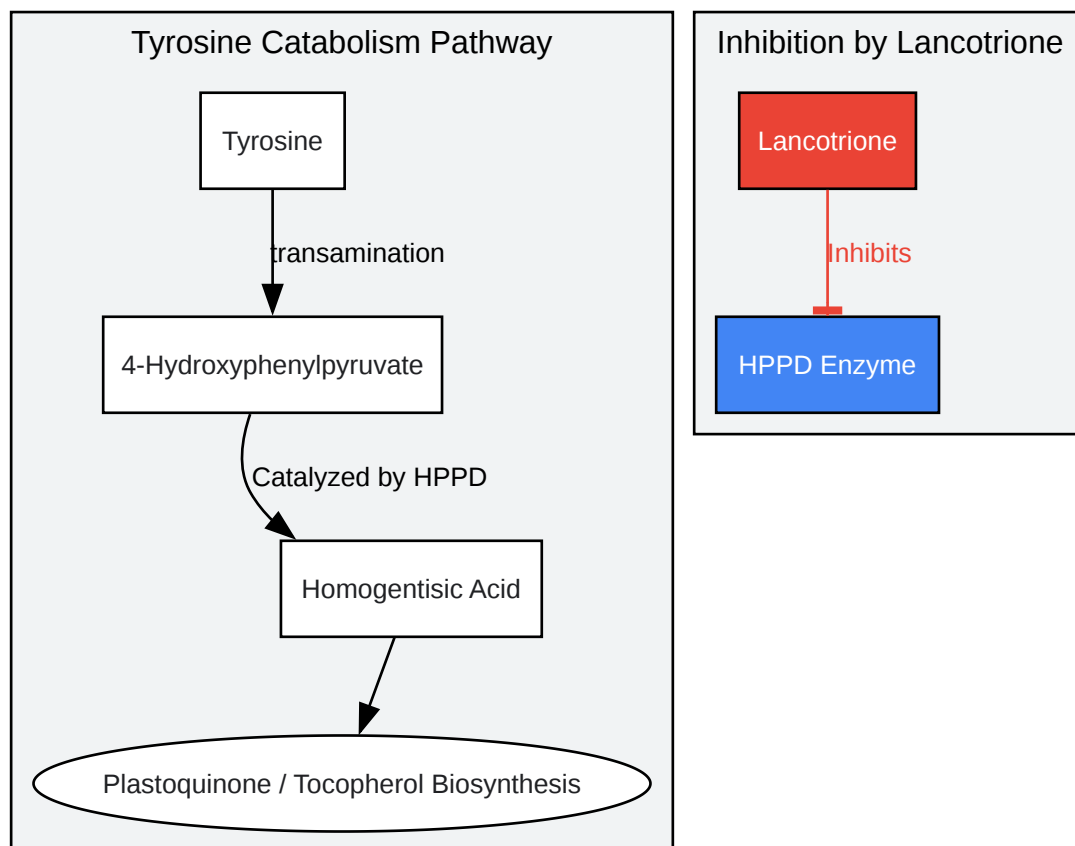
Table 3: Physicochemical Properties of Lancotrione

Property	Value	Notes	Source
Density	1.447 ± 0.06 g/cm ³	Predicted	[6][7]
Boiling Point	689.2 ± 55.0 °C	Predicted	[6][7]
pKa	2.75 ± 0.25	Predicted	[6][7]
Melting Point	Data not available	[11][12]	
Water Solubility	Data not available	at 20 °C, pH 7	[11][12]
LogP	Data not available	[11][12]	

Mechanism of Action

Lancotrione functions as a herbicide by inhibiting the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD).[1][2] This enzyme is a critical component in the biochemical pathway responsible for the synthesis of plastoquinone and tocopherol. By blocking HPPD, **Lancotrione**

disrupts the formation of homogentisic acid, a key precursor, ultimately leading to a depletion of essential molecules for plant growth and survival.[2]

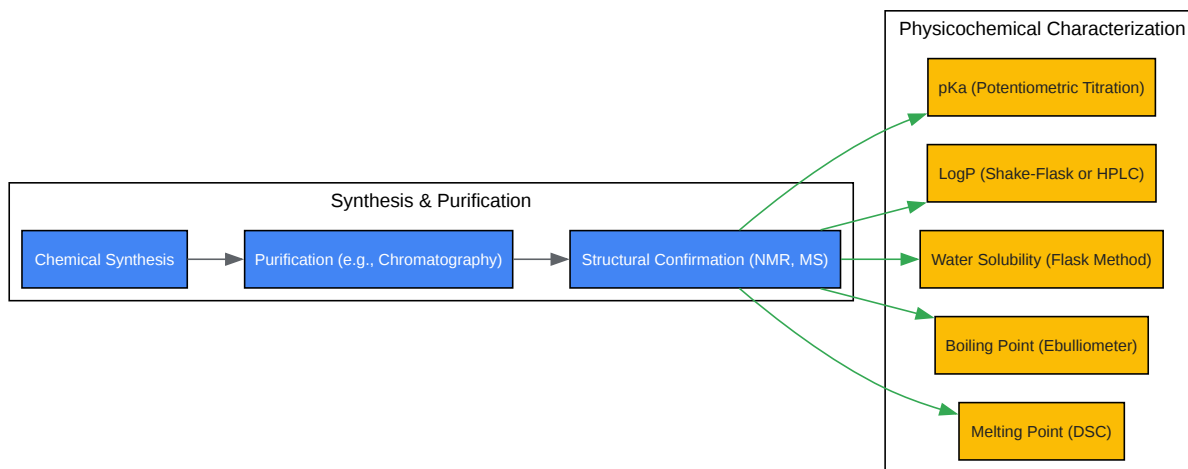


[Click to download full resolution via product page](#)

Mechanism of action of **Lancotrione** via HPPD inhibition.

Experimental Protocols

Detailed experimental protocols for the determination of **Lancotrione**'s physicochemical properties are not widely published. However, standardized methodologies such as those established by the OECD (Organisation for Economic Co-operation and Development) are typically employed for regulatory purposes. The following diagram outlines a general workflow for characterizing a novel chemical entity like **Lancotrione**.



[Click to download full resolution via product page](#)

Generalized experimental workflow for physicochemical characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lancotrione - Wikipedia [en.wikipedia.org]
- 2. Lancotrione: mode of action, uses, and synthesis method_Chemicalbook [chemicalbook.com]
- 3. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 4. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 5. Lancotrione | C₁₉H₂₁ClO₈S | CID 11612020 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. Lancotrione CAS#: 1486617-21-3 [m.chemicalbook.com]
- 7. chembk.com [chembk.com]
- 8. Lancotrione sodium (CAS No. 1486617-22-4) Suppliers @ ChemicalRegister.com [chemicalregister.com]
- 9. Lancotrione sodium | CymitQuimica [cymitquimica.com]
- 10. Lancotrione sodium | C₁₉H₂₀ClNaO₈S | CID 90014538 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Lancotrione sodium [sitem.herts.ac.uk]
- 12. Lancotrione (Ref: SL-261) [sitem.herts.ac.uk]
- To cite this document: BenchChem. [Lancotrione: A Technical Guide to its Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608446#key-physical-and-chemical-properties-of-lancotrione]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com